

The Role of Levoglucosan in Cloud Condensation Nuclei Formation: A Technical Guide

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Compound of Interest

Compound Name: Levoglucosan

Cat. No.: B013493

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Introduction

Levoglucosan ($C_6H_{10}O_5$) is an anhydrous sugar that has become a focal point in atmospheric science.^[1] Formed from the pyrolysis of cellulose and hemicellulose at temperatures exceeding 300°C, it is a primary constituent of biomass burning aerosols.^{[2][3]} Consequently, **levoglucosan** serves as a specific and widely used molecular tracer for identifying and quantifying the impact of biomass burning on atmospheric aerosol populations.^{[2][4][5]} Biomass burning is a major global source of carbonaceous aerosols, which influence air quality and the Earth's radiative balance.^{[2][6][7]} A critical aspect of this influence is the ability of these aerosol particles to act as cloud condensation nuclei (CCN), the seeds upon which cloud droplets form.^{[6][7][8]} This guide provides a detailed technical overview of the physicochemical properties of **levoglucosan**, its role in CCN formation, the experimental methods used for its characterization, and the impact of atmospheric aging on its cloud-forming potential.

Physicochemical Properties and Hygroscopicity

The ability of an aerosol particle to act as a CCN is fundamentally linked to its hygroscopicity—its capacity to absorb water from the surrounding air. **Levoglucosan**, being a water-soluble organic compound, exhibits significant hygroscopic growth.^{[9][10]} Its hygroscopicity is often quantified by the single hygroscopicity parameter, κ (kappa). A κ value of 0 indicates a non-hygroscopic species, while values for highly hygroscopic substances like sodium chloride can be above 1.^[11] **Levoglucosan** is considered to have moderate hygroscopicity.

Quantitative Hygroscopic Data

The hygroscopic growth of **levoglucosan** has been characterized in numerous laboratory studies. The data below summarizes key quantitative findings.

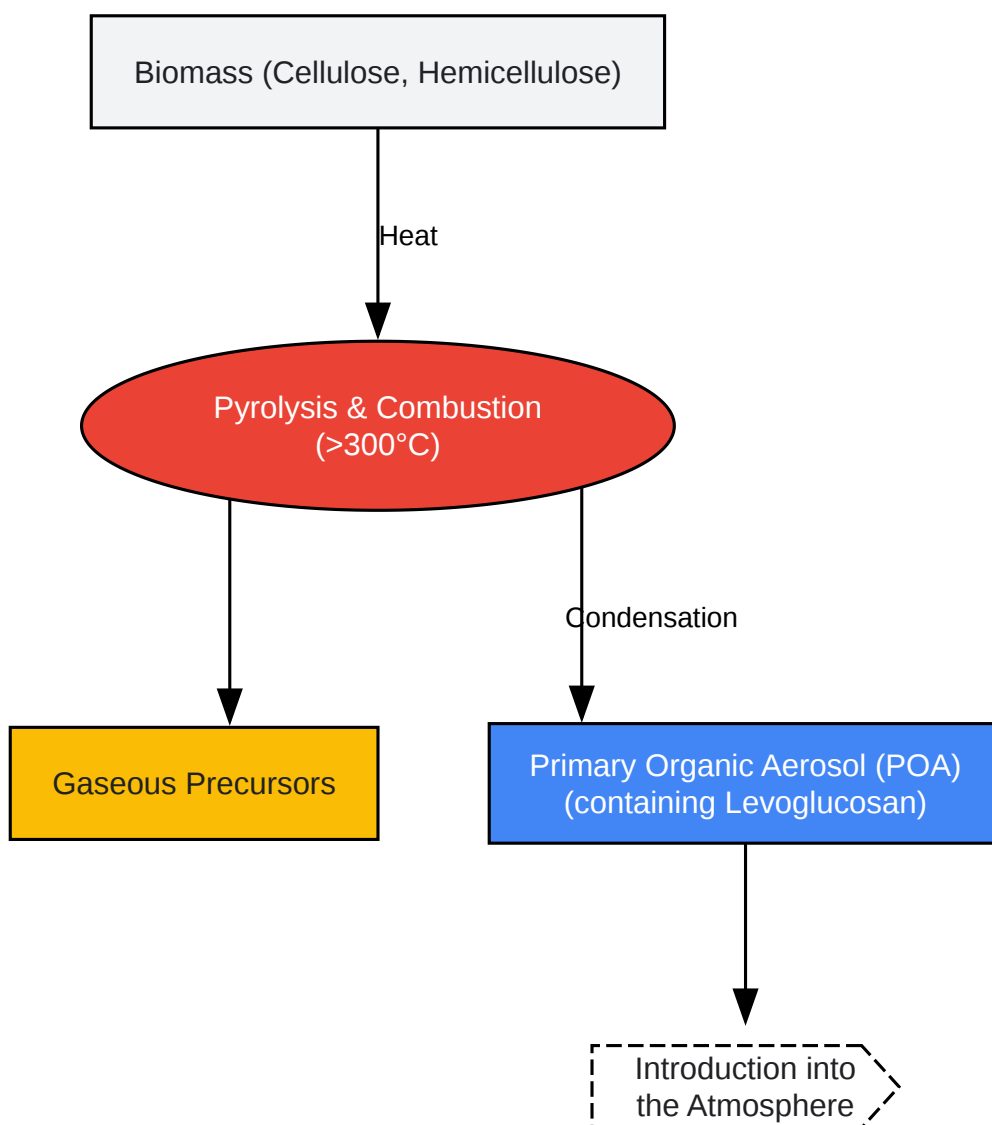
Parameter	Value	Conditions	Reference
Hygroscopic Growth Factor (Gf)	1.08	100 nm particles, 60% Relative Humidity (RH)	[9][10]
1.18	100 nm particles, 80% RH	[9][10]	
1.23	100 nm particles, 85% RH	[9][10]	
1.38	100 nm particles, 90% RH	[9][10]	
Hygroscopicity Parameter (κ)	0.21	Derived from CCN activation measurements	[6]
~0.16	General value for oxygenated organic compounds	[11]	
Deliquescence Relative Humidity (DRH)	~80%	At 20°C, measured by bulk solution method	[9]
Particle Size Dependence	Weak	For particles with diameters down to 20 nm	[12][13]

Studies have shown that for particles down to 20 nm in diameter, the hygroscopic growth of **levoglucosan** shows only a weak dependence on size.[12][13] For example, the difference in the growth factor between 100 nm and 20 nm particles at 88% RH is only about 0.02.[12][13]

Unlike inorganic salts, **levoglucosan** does not exhibit a distinct efflorescence point, meaning it can remain in a supersaturated aqueous state as relative humidity decreases.[9][10]

From Biomass Burning to Atmospheric Aerosol

Levoglucosan is introduced into the atmosphere as a component of primary organic aerosol (POA) from biomass burning. The process begins with the incomplete combustion of cellulose, a major component of plant biomass.



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Caption: Formation and emission of **levoglucosan**-containing aerosols.

Experimental Protocols for Characterization

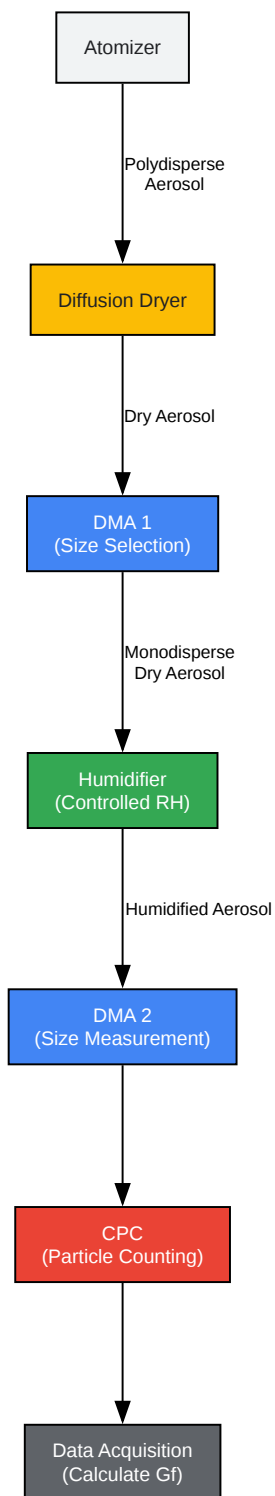
The hygroscopic properties and CCN activity of **levoglucosan** aerosols are primarily investigated using specialized instrumentation in a laboratory setting.

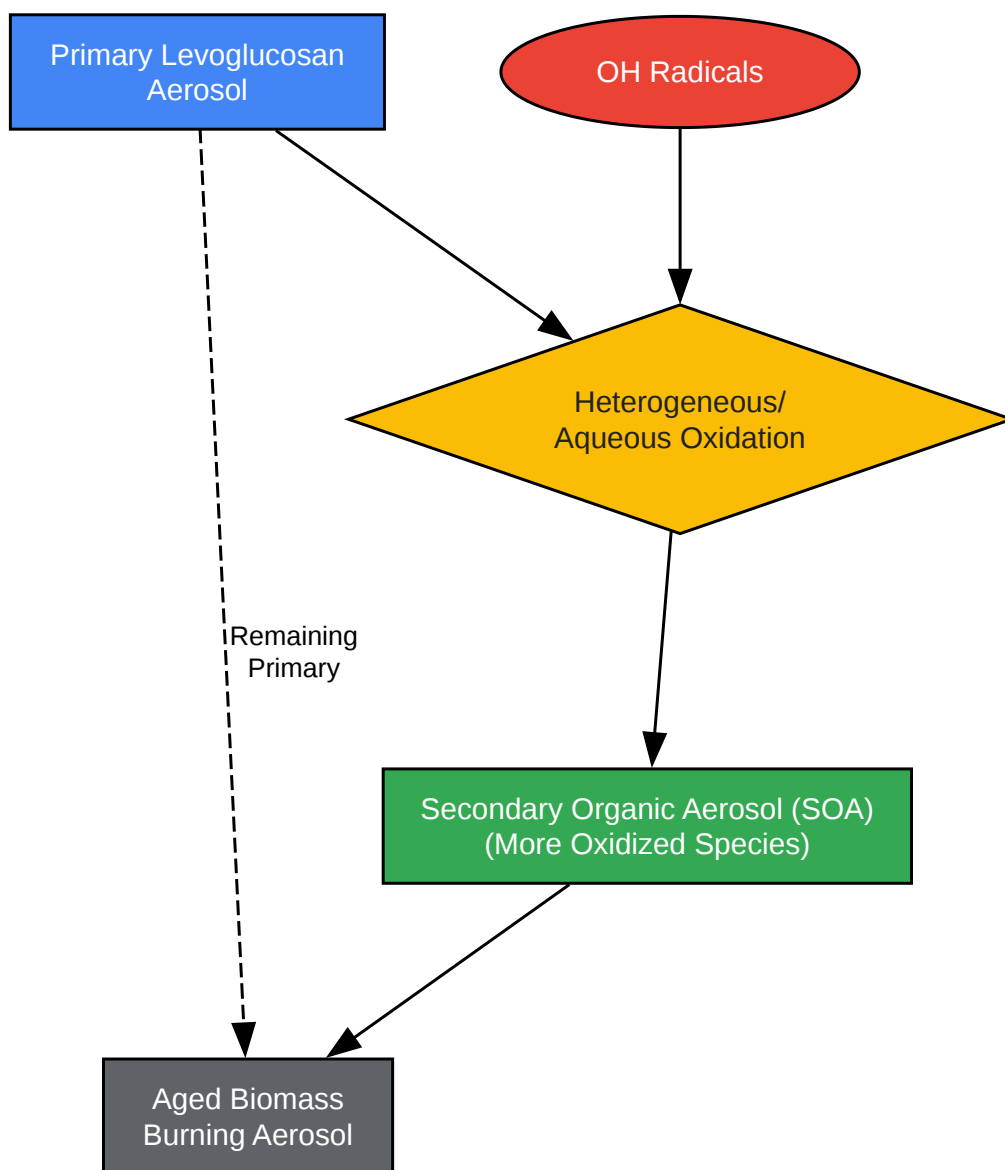
Hygroscopicity Measurement: Tandem Differential Mobility Analyzer (TDMA)

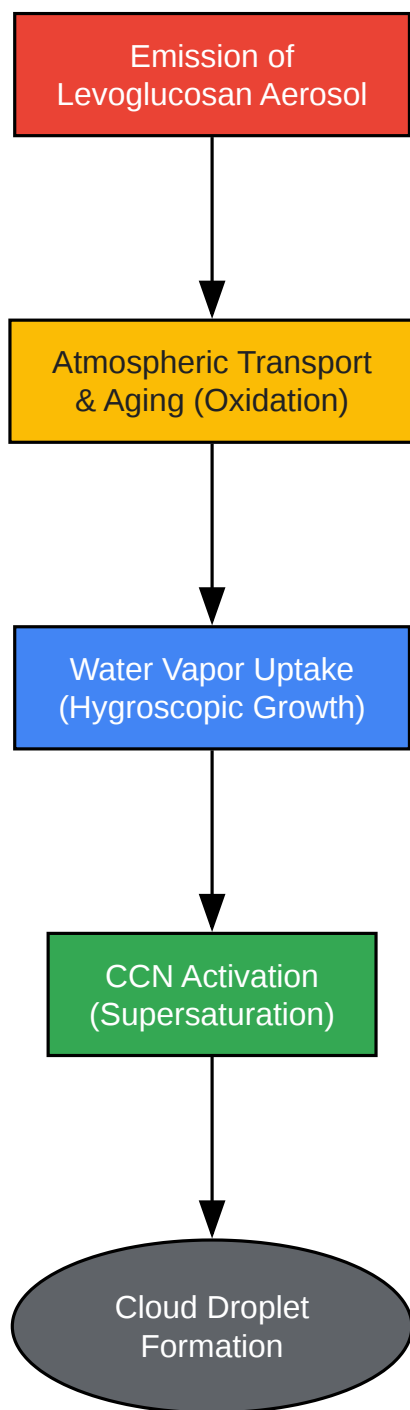
A Hygroscopicity Tandem Differential Mobility Analyzer (HTDMA) is the standard instrument for measuring the change in particle size as a function of relative humidity.^{[9][10]}

Methodology:

- **Aerosol Generation:** An aqueous solution of **levoglucosan** is atomized to produce a polydisperse aerosol. The aerosol is then dried, typically using a diffusion dryer, to produce solid particles.
- **Size Selection:** The first Differential Mobility Analyzer (DMA1) selects a nearly monodisperse fraction of the dry aerosol based on its electrical mobility (e.g., 100 nm).
- **Humidification:** The size-selected aerosol is passed through a humidifier, where it is exposed to a controlled, elevated relative humidity (RH).
- **Size Measurement:** The second DMA (DMA2), coupled with a Condensation Particle Counter (CPC), measures the size distribution of the humidified aerosol.
- **Data Analysis:** The hygroscopic growth factor (Gf) is calculated as the ratio of the humidified particle diameter to the dry particle diameter. This measurement is repeated across a range of RH values to generate a hygroscopicity curve.







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